

# Technical Guide: Physical Properties of [2,2'-Bipyridine]-6,6'-dicarbonitrile

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## Compound of Interest

Compound Name: [2,2'-Bipyridine]-6,6'-dicarbonitrile

Cat. No.: B1335946

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## Introduction

**[2,2'-Bipyridine]-6,6'-dicarbonitrile** is a notable organic compound, recognized for its role as a versatile building block in the synthesis of more complex molecules and as a ligand in coordination chemistry. The presence of nitrile groups on the bipyridine framework significantly influences its electronic properties and reactivity, making it a compound of interest in materials science and drug development. This technical guide provides a detailed overview of the core physical properties of **[2,2'-Bipyridine]-6,6'-dicarbonitrile**, along with methodologies for their determination.

## Core Physical Properties

A summary of the key physical and chemical identifiers for **[2,2'-Bipyridine]-6,6'-dicarbonitrile** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>6</sub> N <sub>4</sub>	N/A
Molecular Weight	206.21 g/mol	N/A
CAS Number	4411-83-0	N/A
Appearance	White to off-white crystalline solid	N/A
Melting Point	257-259 °C	N/A
Boiling Point	Not available	N/A
Solubility	Enhanced solubility in polar solvents is expected due to the presence of nitrile groups, but quantitative data is not readily available.	N/A

## Experimental Protocols

Detailed experimental protocols for the determination of key physical properties are outlined below. These are generalized procedures and may require optimization for this specific compound.

### Melting Point Determination

The melting point of **[2,2'-Bipyridine]-6,6'-dicarbonitrile** can be determined using the capillary method.

Apparatus:

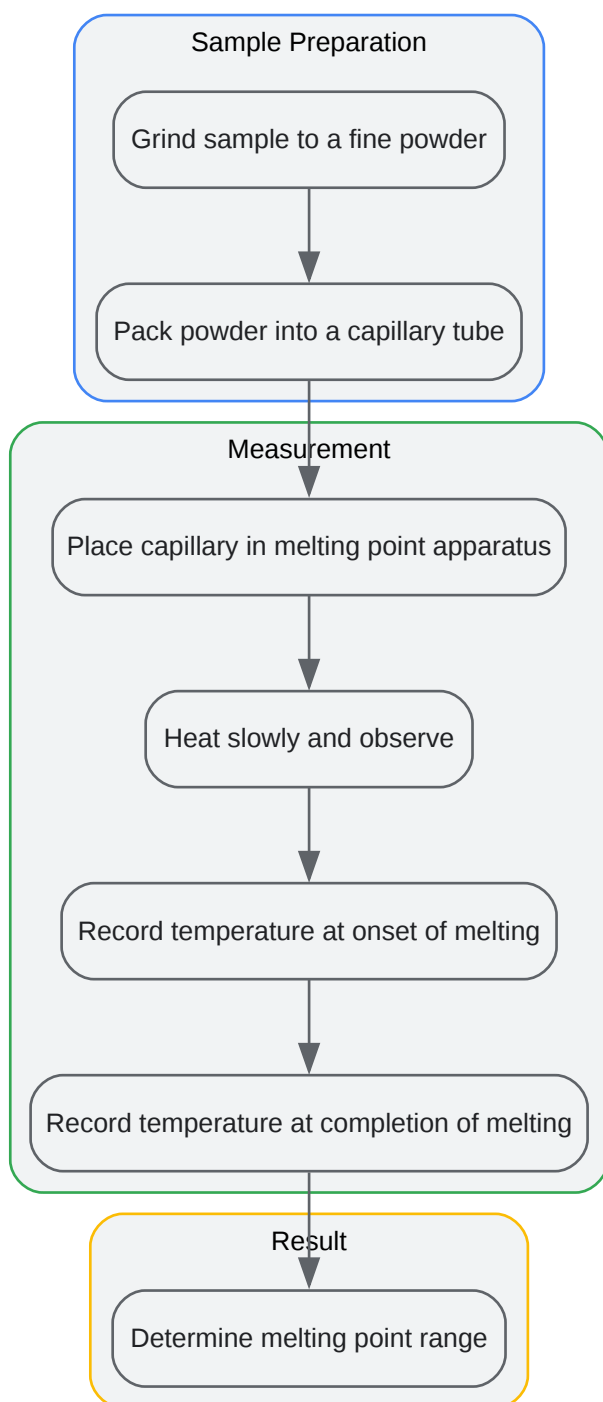
- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle

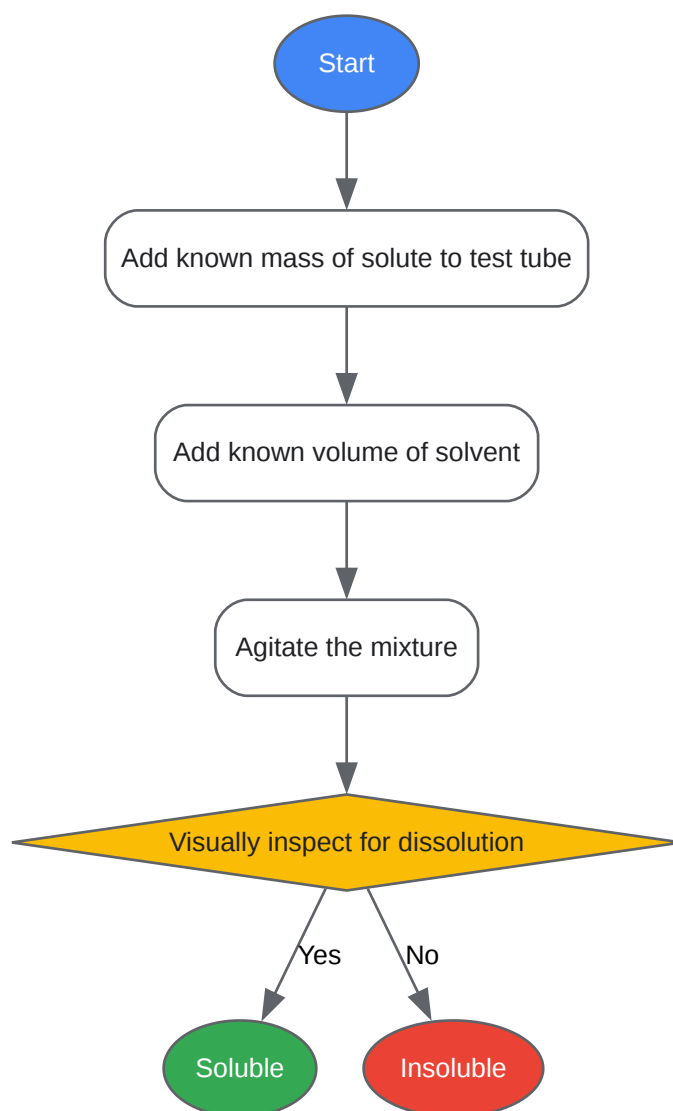
- Spatula

#### Procedure:

- A small sample of dry **[2,2'-Bipyridine]-6,6'-dicyanitrile** is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is optimal.
- The packed capillary tube is placed into the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting range provides an indication of purity.

#### Experimental Workflow for Melting Point Determination





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